

Proper Disposal of GSK962: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: GSK962

Cat. No.: B15581529

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Ensuring the safe and environmentally responsible disposal of chemical compounds is a critical component of laboratory safety and regulatory compliance. This document provides detailed guidance on the proper disposal procedures for **GSK962**, a compound identified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Adherence to these protocols is essential to protect personnel and the environment.

Chemical and Safety Data

The following table summarizes the key chemical and safety information for **GSK962**. This data should be consulted prior to handling and disposal to ensure awareness of the compound's properties and associated hazards.

Property	Value	Reference
Chemical Name	1-[(5R)-4,5-Dihydro-5-phenyl-1H-pyrazol-1-yl]-2,2-dimethyl-1-propanone	
CAS Number	2049872-86-6	[2][3][4]
Molecular Formula	C ₁₄ H ₁₈ N ₂ O	[2][3]
Molecular Weight	230.31 g/mol	[2][3][4]
Physical Form	White to beige powder	[4]
Solubility	DMSO: 2 mg/mL	[4]
Storage Temperature	2-8°C	[4]
GHS Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	[1]
GHS Precautionary Statements	P264, P270, P273, P301 + P312, P330, P391, P501	[1]

Disposal Procedures

The proper disposal of **GSK962**, whether in solid form or in solution, must be conducted in accordance with institutional and local regulations for hazardous waste. Under no circumstances should **GSK962** be disposed of down the drain or in regular solid waste.

Step 1: Personal Protective Equipment (PPE)

Before handling **GSK962** for disposal, ensure appropriate PPE is worn, including:

- Safety glasses or goggles
- Chemical-resistant gloves
- Laboratory coat

Step 2: Waste Segregation and Collection

Proper segregation of waste is crucial to prevent accidental chemical reactions and to ensure proper disposal.

- Solid Waste:
 - Collect unused or expired solid **GSK962**, along with any grossly contaminated items (e.g., weigh boats, contaminated paper towels), in a dedicated, properly labeled hazardous waste container.
 - The container should be made of a compatible material, be in good condition, and have a secure lid.
 - Label the container clearly as "Hazardous Waste" and include the full chemical name ("**GSK962**") and the primary hazard(s) (e.g., "Toxic," "Environmental Hazard").
- Liquid Waste:
 - Solutions containing **GSK962** should be collected in a dedicated, leak-proof, and clearly labeled hazardous waste container.
 - The container label must include "Hazardous Waste," the chemical name ("**GSK962**"), the solvent(s) used, and the approximate concentration of the compound.
 - Do not mix **GSK962** solutions with other incompatible waste streams.
- Contaminated Sharps:
 - Any sharps (e.g., needles, pipette tips) contaminated with **GSK962** must be disposed of in a designated, puncture-resistant sharps container that is also labeled as hazardous waste.

Step 3: Rinsing of Empty Containers

Empty containers that held **GSK962** must be properly decontaminated before being discarded.

- Perform a triple rinse of the empty container with a suitable solvent in which **GSK962** is soluble (e.g., DMSO, followed by a more volatile solvent like ethanol or acetone).

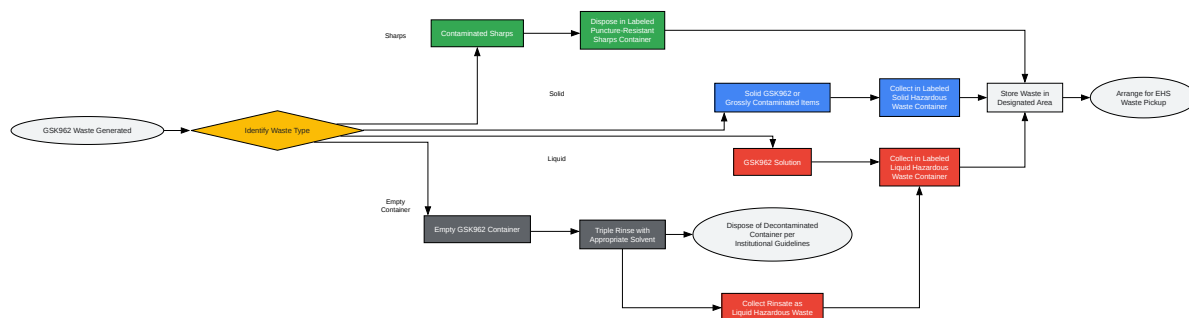
- Collect all rinsate as hazardous liquid waste and add it to the appropriate liquid waste container.
- After triple rinsing, the container may be disposed of according to institutional guidelines for decontaminated lab glass or plastic.

Step 4: Storage and Disposal

- Store all hazardous waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.
- Ensure all waste containers are kept closed except when adding waste.
- Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **GSK962** and associated materials.



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Caption: Workflow for the safe disposal of **GSK962** waste streams.

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References

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